

Technical Verification Guide: Optical Rotation of Z-Val-Leu-OH (L-Isomer)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Z-Val-Leu-OH

Cat. No.: B7980346

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Compound: N-Benzyloxycarbonyl-L-Valyl-L-Leucine (**Z-Val-Leu-OH**) CAS: 17708-79-1 Primary Application: Protease Inhibitor Synthesis (e.g., SARS-CoV 3CLpro inhibitors), Peptide Building Block.

Executive Summary & Core Specifications

This guide provides a rigorous framework for verifying the chiral purity and identity of **Z-Val-Leu-OH** using optical rotation (

). Unlike simple amino acids, this dipeptide exhibits significant solvent-dependent rotation shifts. Failure to use the correct solvent system (Dichloromethane vs. Methanol) can lead to false-negative purity results.

Key Technical Specifications

Parameter	Specification	Notes
Chemical Name	N-Benzyloxycarbonyl-L-Valyl-L-Leucine	
CAS Number	17708-79-1	Distinguish from Z-D-Val-L-Leu-OH (CAS 74202-02-1)
Molecular Formula		
Molecular Weight	364.44 g/mol	
Melting Point	134 – 136 °C	Lit.[1][2] range: 135–137 °C [1]
Optical Rotation ()	-20.5° to -24.0°	Solvent: Dichloromethane () [1]
Alternative Rotation ()	-11.5°	Solvent: Methanol () [2]

Experimental Protocol: Optical Rotation Measurement

Objective: Determine the specific optical rotation () to verify identity and chiral purity.

A. Reagents & Equipment[1][3]

- Polarimeter: High-precision digital polarimeter (Sodium D-line, 589 nm).
- Solvent: Dichloromethane (DCM), HPLC Grade (Primary Standard) OR Methanol (Secondary Standard).
- Sample: **Z-Val-Leu-OH** (Dry, >98% purity by HPLC).
- Cell: 1.0 dm (100 mm) thermostated cell.

B. Step-by-Step Methodology

- Instrument Warm-up:
 - Turn on the polarimeter and sodium lamp at least 30 minutes prior to use.
 - Set the temperature controller to $25.0\text{ }^{\circ}\text{C} \pm 0.1\text{ }^{\circ}\text{C}$. Stable temperature is critical as is temperature-dependent.
- Blanking (Self-Validation Step 1):
 - Fill the cell with pure solvent (DCM).
 - Check for bubbles. Air bubbles will scatter light and cause erratic readings.
 - Zero the instrument. The reading must be .
- Sample Preparation:
 - Target Concentration (): 0.5 g/100 mL (0.5%) for DCM; 1.0 g/100 mL (1%) for Methanol.
 - Weigh exactly 50 mg (for DCM) or 100 mg (for MeOH) of **Z-Val-Leu-OH** into a 10 mL volumetric flask.
 - Dissolve completely. Sonicate if necessary, but monitor temperature to avoid heating.
- Measurement:
 - Rinse the cell with a small volume of the sample solution.
 - Fill the cell with the sample solution. Cap immediately to prevent solvent evaporation (critical for volatile DCM).
 - Record at least 5 readings and calculate the average observed rotation ().

- Calculation:
 - : Observed rotation (degrees)
 - : Path length (dm) (usually 1.0)
 - : Concentration (g/100 mL)

Comparative Analysis & Critical Insights

The "Solvent Trap": DCM vs. Methanol

A common error in verifying **Z-Val-Leu-OH** is applying the wrong literature value to the solvent used. The specific rotation shifts dramatically due to conformational changes and hydrogen bonding differences between the peptide and the solvent.

- Dichloromethane (Non-polar/Aprotic): The peptide adopts a conformation that yields a rotation of -20.5° to -24.0° . This is the preferred solvent for synthesis verification as it aligns with primary literature [1].
- Methanol (Polar/Protic): Interaction with the hydroxyl group shifts the rotation to -11.5° . Using the DCM specification (-24°) while measuring in Methanol (-11.5°) will lead to a false rejection of the batch.

Isomer Differentiation

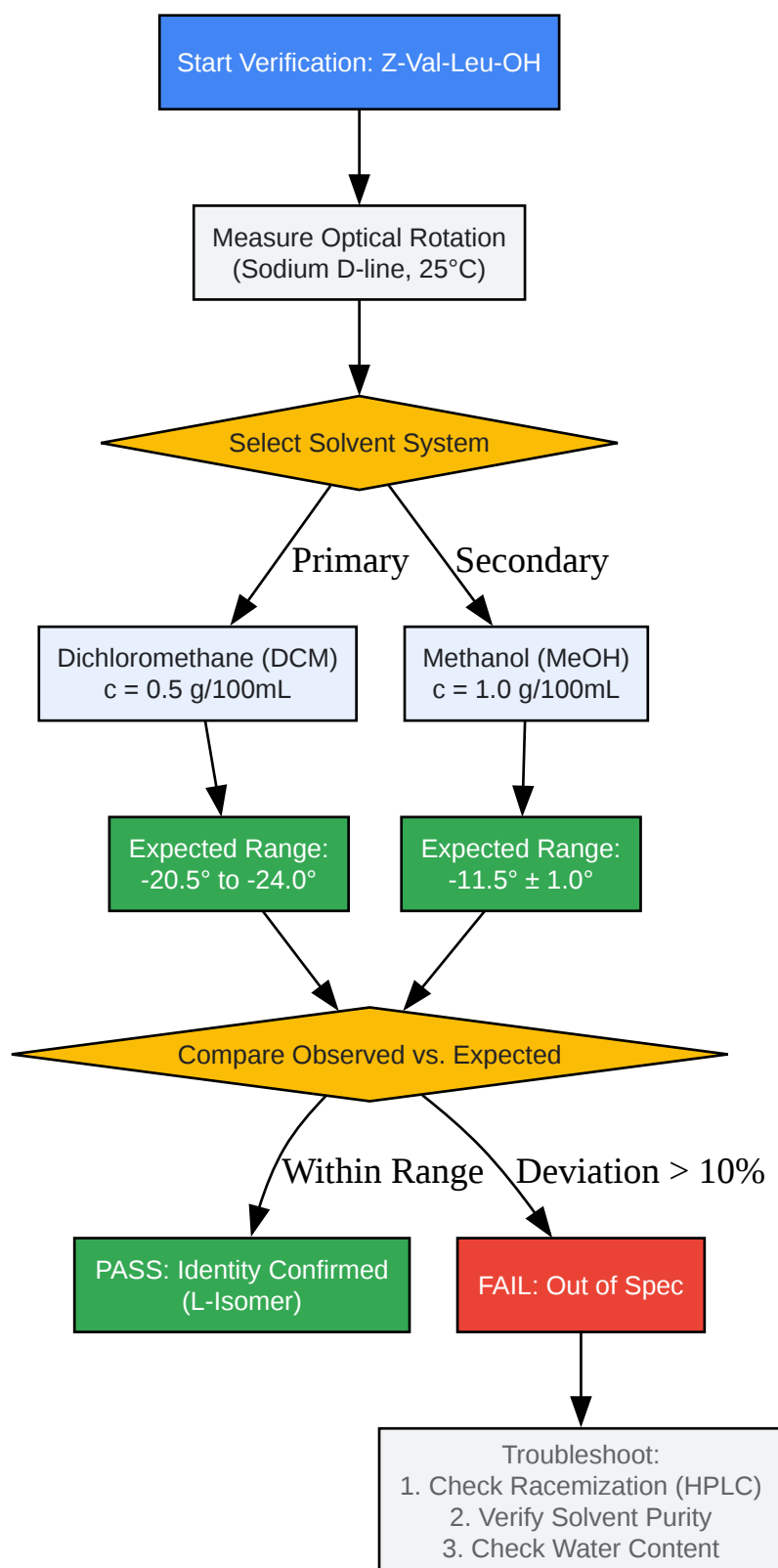
The primary impurity in peptide synthesis is the diastereomer, often formed via racemization during coupling.

Compound	Configuration	CAS	Rotation Characteristics
Z-Val-Leu-OH	L, L	17708-79-1	Negative Rotation ()
Z-D-Val-Leu-OH	D, L	74202-02-1	Likely Positive or significantly different Negative Rotation

Note: If your measured value is significantly lower (e.g., -5° in DCM), suspect partial racemization (presence of D-L isomer).

Verification Workflow (Visualization)

The following diagram outlines the logical decision tree for verifying **Z-Val-Leu-OH**, including the critical solvent check.



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Figure 1: Decision logic for optical rotation verification of **Z-Val-Leu-OH**, emphasizing solvent-specific acceptance criteria.

References

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Sources

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